A Technical Guide to the Spectroscopic Elucidation of 3-Chloro-5-pentylbenzisoxazole

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Compound of Interest

Compound Name: *3-Chloro-5-pentylbenzisoxazole*

Cat. No.: *B13705024*

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Abstract

This guide provides a comprehensive technical overview of the anticipated spectroscopic characteristics of **3-Chloro-5-pentylbenzisoxazole**. In the absence of direct experimental data in publicly available literature, this document leverages established spectroscopic principles and data from structurally analogous compounds to construct a reliable predictive model for its Mass Spectrometry (MS), Infrared (IR), and Nuclear Magnetic Resonance (NMR) spectra. The methodologies and interpretations herein are designed to serve as a robust reference for the synthesis, identification, and characterization of this and related benzisoxazole derivatives. Every protocol is presented as a self-validating system, emphasizing the rationale behind experimental choices to ensure scientific integrity.

Introduction and Molecular Structure

3-Chloro-5-pentylbenzisoxazole is a halogenated aromatic heterocyclic compound. The benzisoxazole core is a key pharmacophore in various biologically active molecules. The presence of a chlorine atom at the 3-position and an alkyl (pentyl) chain at the 5-position is expected to significantly influence its physicochemical and biological properties. Accurate structural confirmation is the cornerstone of any chemical research or drug development

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endeavor, and a multi-technique spectroscopic approach (MS, IR, and NMR) is the gold standard for unambiguous elucidation.

This guide will deconstruct the predicted spectroscopic signature of the target molecule, providing a detailed rationale grounded in established theory and comparative data analysis.

Caption: Molecular structure of **3-Chloro-5-pentylbenzisoxazole**.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. For **3-Chloro-5-pentylbenzisoxazole**, we anticipate key identifying features.

Predicted Molecular Ion Peak: The molecular formula is $C_{12}H_{14}ClNO$. The monoisotopic mass will be approximately 223.08 g/mol . A critical feature will be the isotopic pattern of the molecular ion peak (M^+) due to the presence of chlorine. Natural chlorine exists as two main isotopes: ^{35}Cl (75.77%) and ^{37}Cl (24.23%). This results in two peaks: an M^+ peak at m/z 223 and an M+2 peak at m/z 225, with a characteristic intensity ratio of approximately 3:1.[1]

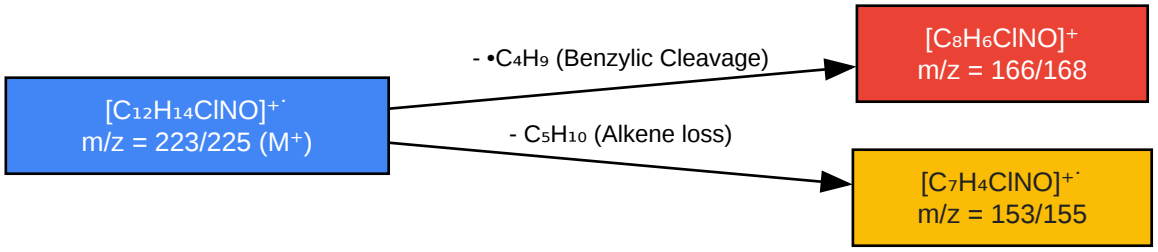
Predicted Fragmentation Pathway: Electron Ionization (EI) would likely induce fragmentation. The benzisoxazole ring system and the pentyl chain are expected to be the primary sites of fragmentation.[2][3]

- Benzylic Cleavage: The most favorable fragmentation is often the cleavage of the C-C bond beta to the aromatic ring, a benzylic cleavage. This would result in the loss of a butyl radical ($\bullet C_4H_9$), leading to a prominent fragment ion at m/z 166. This fragment would still contain the chlorine atom and thus exhibit a 3:1 isotopic pattern at m/z 168.

- Ring Cleavage: The benzisoxazole ring can undergo cleavage, potentially losing CO or HCN. [2][4]

- McLafferty-type Rearrangement: While less common for aromatic systems, a rearrangement involving the pentyl chain could lead to the loss of an alkene (e.g., propene), though this is expected to be a minor pathway.

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Caption: Predicted major fragmentation pathway for **3-Chloro-5-pentylbenzisoxazole** in EI-MS.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Preparation: Dissolve approximately 1 mg of the compound in 1 mL of a volatile solvent (e.g., methanol or dichloromethane).
- Instrumentation: Utilize a mass spectrometer equipped with an EI source, such as a quadrupole or time-of-flight (TOF) analyzer.
- Method Parameters:
  - Ionization Energy: 70 eV (standard for generating reproducible fragmentation patterns).
  - Source Temperature: 200-250 °C.
  - Inlet: Direct insertion probe or Gas Chromatography (GC) inlet. If using GC, a non-polar column (e.g., DB-5) would be appropriate.
  - Mass Range: Scan from m/z 40 to 300 to ensure capture of the molecular ion and key fragments.
- Data Analysis: Identify the molecular ion peak and its M+2 isotopic partner. Analyze the fragmentation pattern and compare it to predicted pathways and spectral libraries.

Infrared (IR) Spectroscopy

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IR spectroscopy probes the vibrational frequencies of functional groups within a molecule. It is an excellent tool for identifying the types of bonds present.

Predicted IR Absorptions:

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Wavenumber (cm^{-1})	Intensity	Assignment	Rationale
3100-3000	Medium	Aromatic C-H Stretch	Characteristic of C-H bonds on the benzene ring.
2955-2850	Strong	Aliphatic C-H Stretch (CH_3 & CH_2)	Strong absorptions from the pentyl group. Multiple peaks are expected.
1620-1580	Medium	C=N Stretch (isoxazole ring)	Typical for conjugated imines within a heterocyclic system. [1]
1550-1450	Strong	Aromatic C=C Stretch	Multiple sharp bands are characteristic of the benzene ring.
1470-1450	Medium	Aliphatic C-H Bend (CH_2)	Bending (scissoring) vibration of the methylene groups in the pentyl chain.
1380-1370	Medium	Aliphatic C-H Bend (CH_3)	Symmetric bending (umbrella) vibration of the terminal methyl group.
1250-1100	Strong	C-O Stretch (isoxazole ring)	Strong absorption expected from the C-O-N moiety of the isoxazole ring.[5]
850-750	Strong	C-Cl Stretch	The position is dependent on the electronic environment, but this

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			is a typical range for aryl chlorides.
900-675	Strong	Aromatic C-H Out-of-Plane Bend	The substitution pattern on the benzene ring will determine the exact position of these strong bands.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR Spectroscopy

- Instrumentation: An FTIR spectrometer equipped with an ATR accessory (e.g., diamond or germanium crystal).[6]
- Sample Preparation: Place a small amount of the solid or liquid sample directly onto the ATR crystal. Ensure good contact by applying pressure using the anvil.
- Data Acquisition:
  - Background Scan: Collect a background spectrum of the clean, empty ATR crystal. This is crucial to subtract atmospheric (H_2O, CO_2) and instrument-related absorptions.
  - Sample Scan: Collect the spectrum of the sample.
  - Parameters: Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over a range of 4000-600 cm^{-1}.
- Data Processing: The sample spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise carbon-hydrogen framework of an organic molecule.

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^{1}H NMR Spectroscopy (Predicted)

The ^{1}H NMR spectrum will provide information on the number of different types of protons, their electronic environment, and their connectivity. The spectrum is predicted in $CDCl_3$.

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Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Rationale
~ 7.8 - 7.6	Doublet (d)	1H	H-7	The proton at position 7 is adjacent to the electron-withdrawing isoxazole nitrogen, leading to a downfield shift. It will be coupled to H-6.
~ 7.5 - 7.3	Doublet (d)	1H	H-6	This proton is ortho to the pentyl group and will be coupled to H-7.
~ 7.2 - 7.0	Singlet (s)	1H	H-4	This proton is isolated and will appear as a singlet, shifted downfield due to the proximity of the isoxazole oxygen and the chlorine atom.
~ 2.7 - 2.5	Triplet (t)	2H	$-CH_2-Ar$	The benzylic protons are deshielded by the aromatic ring and will be split into a triplet by the adjacent CH_2 group.

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~ 1.7 - 1.5	Multiplet (m)	2H	-CH_2-CH_2Ar	Protons on the second carbon of the pentyl chain.
~ 1.4 - 1.2	Multiplet (m)	4H	-$(CH_2)_2$-	Protons on the third and fourth carbons of the pentyl chain. These signals may overlap.
~ 0.9	Triplet (t)	3H	-CH_3	The terminal methyl group protons will be the most upfield signal and will be split into a triplet by the adjacent CH_2 group.

^{13}C NMR Spectroscopy (Predicted)

The proton-decoupled ^{13}C NMR spectrum will show a single peak for each unique carbon atom.

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Chemical Shift (δ ppm)	Assignment	Rationale
~ 165	C-7a	Quaternary carbon at the fusion of the two rings, adjacent to the oxygen.
~ 160	C-3	Carbon bonded to the electronegative chlorine and nitrogen atoms, resulting in a significant downfield shift.
~ 145	C-5	Aromatic carbon bearing the pentyl group.
~ 130	C-3a	Quaternary carbon at the ring fusion.
~ 125	C-7	Aromatic CH carbon.
~ 122	C-6	Aromatic CH carbon.
~ 110	C-4	Aromatic CH carbon, shifted upfield relative to others due to its position.
~ 35	$-CH_2-Ar$	Benzylic carbon of the pentyl chain.
~ 31	$-CH_2-$	Second carbon of the pentyl chain.
~ 29	$-CH_2-$	Third carbon of the pentyl chain.
~ 22	$-CH_2-$	Fourth carbon of the pentyl chain.
~ 14	$-CH_3$	Terminal methyl carbon.

Experimental Protocol: NMR Spectroscopy

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- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a standard 5 mm NMR tube.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
  - Experiment: Standard single-pulse experiment.
  - Parameters: Spectral width of ~12 ppm, relaxation delay of 1-2 seconds, 30° pulse angle, typically 8-16 scans are sufficient.[6]
- ^{13}C NMR Acquisition:
  - Experiment: Proton-decoupled (e.g., zgpg30) experiment.
  - Parameters: Spectral width of ~220 ppm, relaxation delay of 2 seconds. A larger number of scans (e.g., 1024 or more) is required due to the low natural abundance of ^{13}C.[6]
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Calibrate the chemical shift scale using the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).

Conclusion

The synergistic application of Mass Spectrometry, IR Spectroscopy, and NMR Spectroscopy provides a comprehensive and unambiguous method for the structural confirmation of **3-Chloro-5-pentylbenzisoxazole**. The predicted data, based on established chemical principles and analogous structures, serves as a benchmark for researchers. The molecular ion's 3:1 isotopic pattern in MS, the characteristic C-H, C=N, and C-Cl vibrations in IR, and the distinct aromatic and aliphatic signatures in ^1H and ^{13}C NMR collectively form a unique spectroscopic fingerprint for the target molecule. Adherence to the detailed protocols will ensure the acquisition of high-quality, reliable data for confident characterization.

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